

Application Notes & Protocols: Quantitative Analysis of Plasma Triglycerides Using Isotope Dilution

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Compound of Interest		
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These application notes provide a detailed overview and experimental protocols for the quantitative analysis of plasma triglycerides (TGs) using stable isotope dilution mass spectrometry. This methodology offers high accuracy and precision, making it the gold standard for lipidomic research and clinical biomarker discovery.[1]

Introduction

Triglycerides are a major class of lipids that function as energy storage molecules and play a crucial role in metabolism.[2][3] Elevated plasma triglyceride levels are associated with an increased risk of cardiovascular diseases, pancreatitis, and other metabolic disorders.[4][5][6] [7] Accurate quantification of specific triglyceride species in plasma is therefore essential for understanding disease pathogenesis and for the development of novel therapeutics.

Isotope dilution mass spectrometry (ID-MS) is a powerful analytical technique that enables the precise and accurate quantification of analytes in complex biological matrices.[8][9] The method involves the addition of a known amount of a stable isotope-labeled internal standard (IS) of the analyte to the sample at the earliest stage of sample preparation.[10] The ratio of the endogenous (unlabeled) analyte to the isotope-labeled internal standard is then measured by mass spectrometry. This approach effectively corrects for analyte losses during sample extraction and variations in instrument response, leading to highly reliable quantitative data.[1]





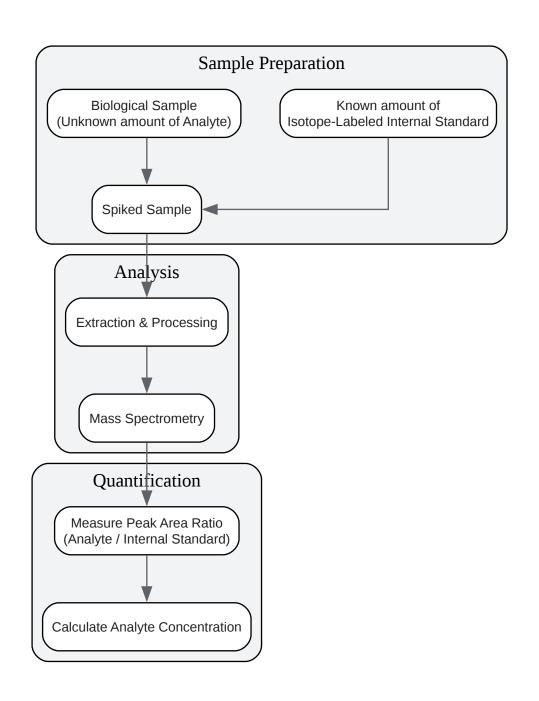
This document outlines two common mass spectrometry-based approaches for the quantitative analysis of plasma triglycerides: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Workflows

The general workflow for the quantitative analysis of plasma triglycerides using isotope dilution is depicted below. The specific steps can vary depending on whether a GC-MS or LC-MS/MS platform is used.









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